

Lithium Methoxide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Lithium methoxide*

CAS No.: 865-34-9

Cat. No.: B1662080

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This guide provides an in-depth overview of **lithium methoxide** (LiOCH_3), a pivotal reagent in organic synthesis. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical properties, synthesis protocols, and significant applications, with a focus on its role as a strong base and catalyst.

Core Chemical and Physical Properties

Lithium methoxide is a white, crystalline solid, though it is often handled as a solution in methanol, typically around 10%. It is the lithium salt of methanol and is known for its strong basicity. Unlike heavier alkali metal alkoxides, the lithium-oxygen bond in **lithium methoxide** exhibits a more significant covalent character.

Quantitative data for **lithium methoxide** is summarized in the table below for quick reference.

Property	Value
CAS Number	865-34-9
Molecular Formula	CH ₃ LiO
Molecular Weight	37.97 g/mol

Experimental Protocols: Synthesis of Lithium Methoxide

The industrial production and laboratory preparation of **lithium methoxide** are primarily achieved through the direct reaction of lithium metal with anhydrous methanol. This exothermic reaction necessitates careful temperature control and an inert atmosphere to ensure safety and purity.

Objective:

To synthesize **lithium methoxide** from lithium metal and methanol.

Materials:

- Lithium metal (freshly cut)
- Anhydrous methanol (CH₃OH)
- Toluene (optional, for solution preparation)
- Reaction flask equipped with a condenser and nitrogen inlet
- Cooling bath

Procedure:

- Under an inert nitrogen atmosphere, place anhydrous methanol in the reaction flask.
- Begin cooling the flask using a cooling bath.

- Carefully and in small portions, add freshly cut lithium metal to the stirred methanol.^{[1][2]} The reaction is exothermic and will generate hydrogen gas.
 - Reaction: $2\text{Li} + 2\text{CH}_3\text{OH} \rightarrow 2\text{LiOCH}_3 + \text{H}_2\uparrow$
- Maintain the inert atmosphere and continue stirring until all the lithium metal has reacted and the evolution of hydrogen gas has ceased.^{[2][3]}
- The resulting solution is **lithium methoxide** in methanol. If a solid is desired, the excess methanol can be removed under reduced pressure.^[3] For preparing a standardized solution (e.g., 0.1 M), the resulting solution can be diluted with sufficient toluene or methanol to the desired volume.^[1]

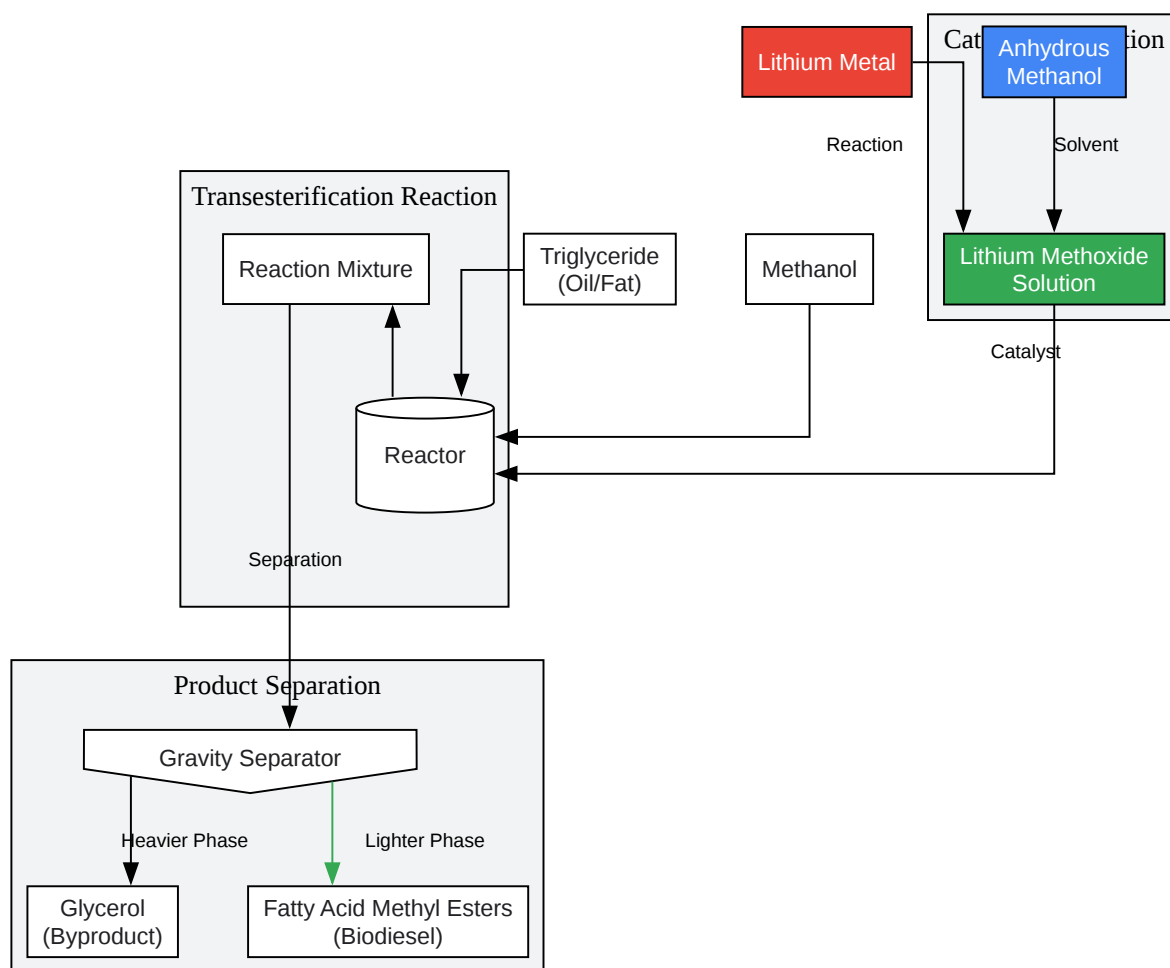
Safety Precautions:

- Lithium metal is highly reactive and flammable; handle with care.
- The reaction generates flammable hydrogen gas and should be conducted in a well-ventilated fume hood.
- Anhydrous conditions are crucial as **lithium methoxide** reacts with water.
- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.^[2]

Key Application: Transesterification Catalyst

Lithium methoxide serves as an effective catalyst in transesterification reactions, a key process in the production of biodiesel.^[4] It facilitates the conversion of triglycerides (found in vegetable oils and animal fats) into fatty acid methyl esters (FAME), the primary component of biodiesel.

The diagram below illustrates the general workflow for a **lithium methoxide**-catalyzed transesterification process.



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Caption: Workflow for Biodiesel Production via Transesterification.

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